

safety data sheet (SDS) for 2-Chloro-4-cyclopropoxyaniline

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Compound of Interest

Compound Name: 2-Chloro-4-cyclopropoxyaniline

Cat. No.: B14067871

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Technical Whitepaper: Safety, Handling, and Application of **2-Chloro-4-cyclopropoxyaniline**

Executive Summary

2-Chloro-4-cyclopropoxyaniline (CAS: 1243469-42-2) is a specialized aniline derivative serving as a critical pharmacophore in the synthesis of advanced therapeutics, particularly kinase inhibitors and metabolic modulators.[1][2][3] The introduction of the cyclopropyl ether moiety enhances metabolic stability compared to methoxy analogs, while the ortho-chlorine substituent modulates the electronic properties of the amine, influencing both binding affinity and reactivity.[1]

This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic understanding of the compound's hazards, stability profile, and operational protocols required for high-integrity pharmaceutical research.

Physicochemical Identity & Profile

Understanding the physical constants is the first step in designing safe experimental parameters.[3]

Property	Specification
Chemical Name	2-Chloro-4-cyclopropoxyaniline
CAS Number	1243469-42-2
Molecular Formula	C ₉ H ₁₀ ClNO
Molecular Weight	197.66 g/mol
SMILES	NC1=CC=C(OC2CC2)C=C1Cl
Appearance	Off-white to pale brown solid or viscous liquid (purity dependent)
Boiling Point	~298°C (Predicted at 760 mmHg)
Solubility	Soluble in DMSO, Methanol, DCM; Low solubility in water
Storage Condition	2–8°C, under inert atmosphere (Argon/Nitrogen)

Hazard Identification & Toxicology (The "Why")

While standard GHS codes provide a baseline, a researcher must understand the mechanism of toxicity to implement effective controls.^[3]

GHS Classification^{[2][3]}

- Acute Toxicity (Oral/Inhalation): Category 4 (H302, H332)^{[1][3]}
- Skin/Eye Irritation: Category 2 (H315, H319)^{[1][2][3]}
- STOT-SE: Category 3 (Respiratory Irritation - H335)^{[1][2][3]}

Mechanistic Toxicology: The Aniline Risk

Like many aniline derivatives, **2-Chloro-4-cyclopropoxyaniline** carries a risk of Methemoglobinemia, although the steric bulk of the cyclopropyl group and the electron-withdrawing chlorine may modulate the rate of N-oxidation compared to unsubstituted aniline.^{[1][2][3]}

- Mechanism: Absorption through skin or inhalation leads to hepatic N-oxidation (via CYP450). [1][2][3] The resulting N-hydroxylamine metabolite oxidizes ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), which cannot transport oxygen. [1][3]
- Clinical Sign: Cyanosis (blue/grey skin discoloration) is the hallmark sign, often delayed 2–4 hours post-exposure. [1][3]

Chemical Hazards

- Thermal Decomposition: Emits toxic fumes of Hydrogen Chloride (HCl) and Nitrogen Oxides (NOx) upon combustion. [1][3]
- Acid Sensitivity: The cyclopropyl ether moiety is acid-labile. [1][2][3] Strong acidic conditions (e.g., neat TFA, conc. HCl) can trigger ring-opening rearrangements, potentially generating reactive alkylating species or allyl alcohols, altering the safety profile of the reaction mixture. [1][3]

Operational Handling Protocols

This section outlines self-validating protocols to ensure containment and sample integrity.

Engineering Controls

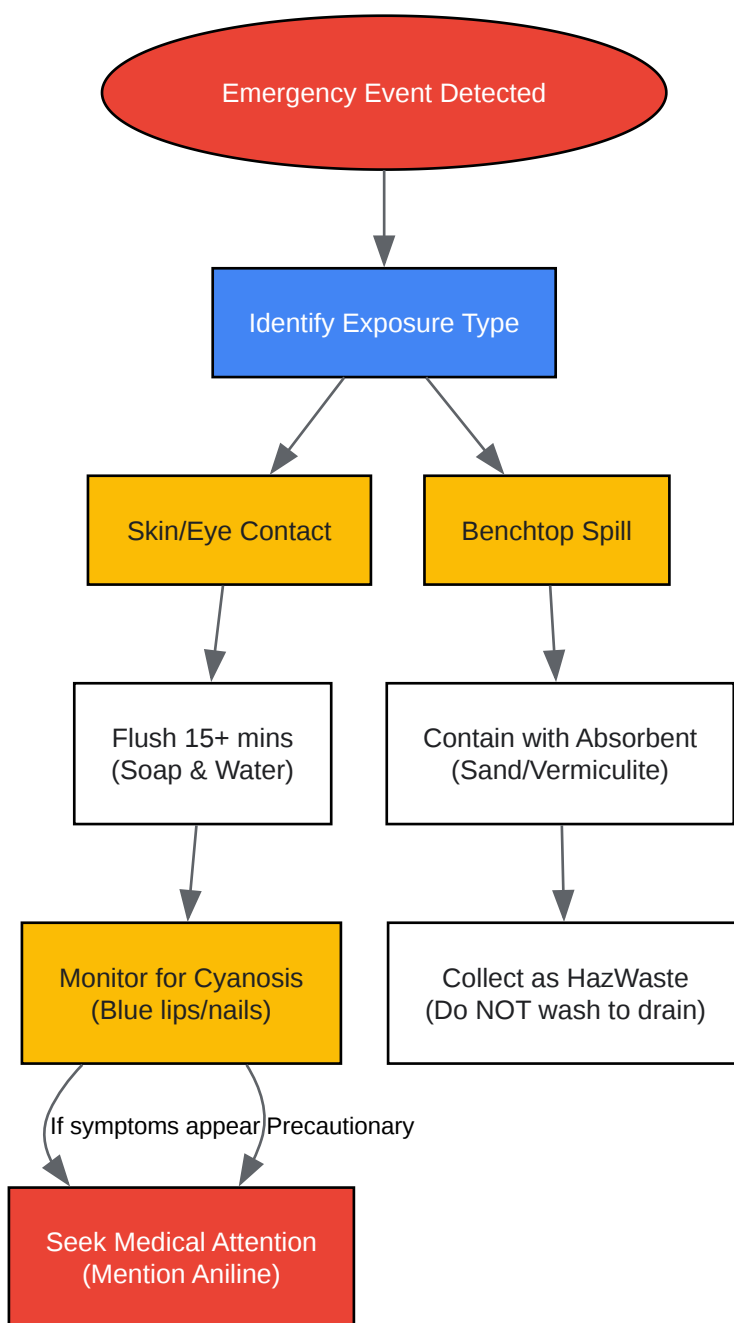
- Primary Containment: All weighing and transfer operations must be conducted within a certified chemical fume hood with a face velocity of 80–100 fpm. [3]
- Inertion: Due to the electron-rich nature of the aniline ring, the compound is susceptible to oxidation (darkening) over time. [1][3] Store and handle under nitrogen or argon when possible. [3]

Personal Protective Equipment (PPE) Matrix

PPE Type	Recommendation	Rationale
Gloves	Double Nitrile (min 0.11mm) or Laminate (Silver Shield)	Anilines penetrate standard latex rapidly.[1][2][3] Double gloving provides a visual breach indicator and increased breakthrough time.[3]
Respiratory	P95/P100 (if outside hood)	Prevention of dust inhalation is critical to avoid systemic uptake.[3]
Eye Protection	Chemical Goggles	Tightly fitting goggles prevent vapor absorption through the ocular mucosa.[2][3]

Emergency Response Workflow

The following diagram illustrates the decision logic for spill response and first aid, prioritizing the specific risks of aniline exposure.



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Figure 1: Emergency Response Decision Tree highlighting the specific monitoring requirement for cyanosis (Methemoglobinemia).

Synthesis & Reactivity Guide

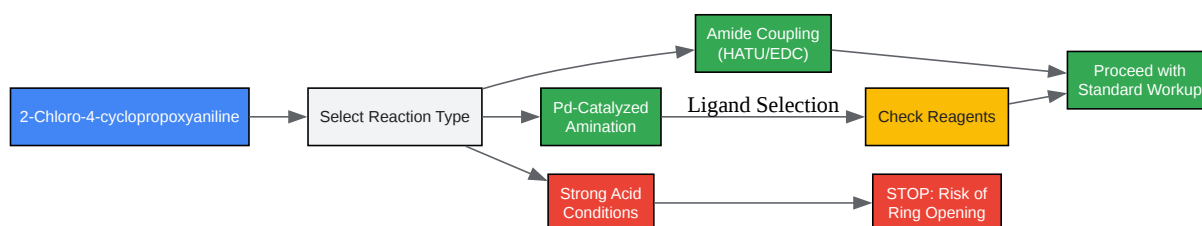
For the medicinal chemist, **2-Chloro-4-cyclopropoxyaniline** is a valuable scaffold.[1][2][3] Its reactivity is defined by the nucleophilic amine and the ortho-chloro steric/electronic effect.[3]

Key Reactivity Patterns

- Buchwald-Hartwig Amination: The amine is a competent nucleophile for Palladium-catalyzed cross-couplings.[1][2][3] The ortho-chlorine atom may require specific ligand choices (e.g., XPhos, BrettPhos) to overcome steric hindrance.[1][3]
- Nucleophilic Aromatic Substitution (S_NAr): The chlorine atom is not sufficiently activated for displacement by mild nucleophiles unless the ring is further activated (e.g., nitration).[1][3] It generally remains intact during standard amide couplings.[3]
- Cyclopropyl Ether Stability:
 - Stable: Basic conditions (NaOH, K₂CO₃), mild Lewis acids.[1][3]
 - Unstable: Strong Brønsted acids (HBr, HI, neat TFA).[1][3] Risk:[1][2] Ring opening to 3-halopropyl ethers.[1][2][3]

Synthesis Workflow Logic

This diagram guides the researcher through reaction planning to preserve the cyclopropyl moiety.



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Figure 2: Synthesis workflow emphasizing the protection of the acid-sensitive cyclopropyl ether moiety.

Waste Management & Disposal

- Classification: Hazardous Organic Waste (Halogenated).[1][3]
- Protocol: Do not mix with oxidizing agents (e.g., Nitric acid) in waste streams to prevent exothermic nitration or degradation.[1][3]
- Destruction: High-temperature incineration equipped with scrubbers for HCl and NOx.[1][2][3]

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for Chloroaniline Derivatives. PubChem.[3][4][5] Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2024).[1][3][6] Occupational Health Guideline for Aniline and Homologues. United States Department of Labor.[3] Retrieved from [\[Link\]](#)[1][3]

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Sources

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